

An In-depth Technical Guide to the Solubility and Stability of Tyrosylleucine TFA

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Compound of Interest

Compound Name: Tyrosylleucine TFA

Cat. No.: B10828114

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available scientific data regarding the solubility and stability of Tyrosylleucine trifluoroacetate (TFA). The information presented herein is intended to support research, development, and formulation activities involving this dipeptide. Data has been compiled from publicly accessible scientific literature and manufacturer technical data sheets.

Physicochemical Properties

Tyrosylleucine is a dipeptide composed of the amino acids Tyrosine and Leucine. The trifluoroacetate salt of this dipeptide is a common form for research and development purposes.

Property	Value	Source
Chemical Formula	C ₁₅ H ₂₂ N ₂ O ₄ (Tyrosylleucine)	[1]
Molecular Weight	294.35 g/mol (Tyrosylleucine)	[1]
Chemical Formula (TFA Salt)	C ₁₇ H ₂₃ F ₃ N ₂ O ₆	MedChemExpress
Molecular Weight (TFA Salt)	408.37 g/mol	MedChemExpress
Appearance	White to off-white solid	MedChemExpress

Solubility

The solubility of Tyrosylleucine and its TFA salt is a critical parameter for its handling, formulation, and biological testing. The presence of the TFA counterion can influence the solubility profile.

Quantitative Solubility Data

Compound	Solvent	Solubility	Source
Tyrosylleucine TFA	Dimethyl Sulfoxide (DMSO)	100 mg/mL (244.88 mM)	[2] [3]
Tyrosylleucine	Water (Predicted)	1.05 g/L	[4]

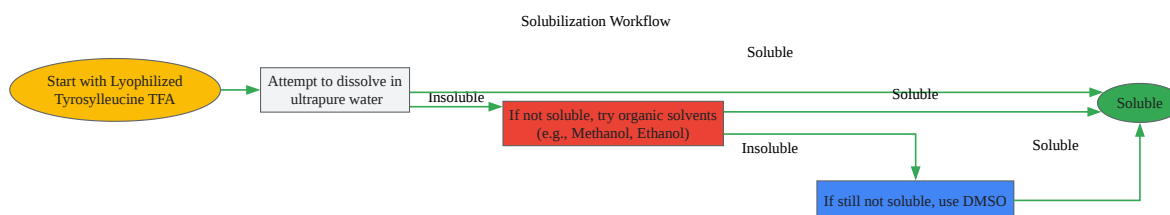
Note: The aqueous solubility is a predicted value and should be experimentally verified.

Qualitative Solubility

One supplier indicates that Tyrosylleucine is soluble in water, methanol, DMSO, and Phosphate Buffered Saline (PBS). However, quantitative data for water, methanol, and PBS are not provided.

General Peptide Solubilization Strategy

A general strategy for solubilizing peptides can be applied to **Tyrosylleucine TFA**, starting with less harsh solvents and progressing to stronger ones if necessary.



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Caption: A general workflow for the solubilization of **Tyrosylleucine TFA**.

Stability

The stability of **Tyrosylleucine TFA** is crucial for ensuring its integrity during storage and experimental use. Degradation can occur through various pathways, including hydrolysis, oxidation, and photolysis.

Storage Recommendations

For long-term stability, **Tyrosylleucine TFA** should be stored under the following conditions:

Storage Temperature	Duration	Notes
-80°C	6 months	Sealed storage, away from moisture
-20°C	1 month	Sealed storage, away from moisture

Source: MedChemExpress

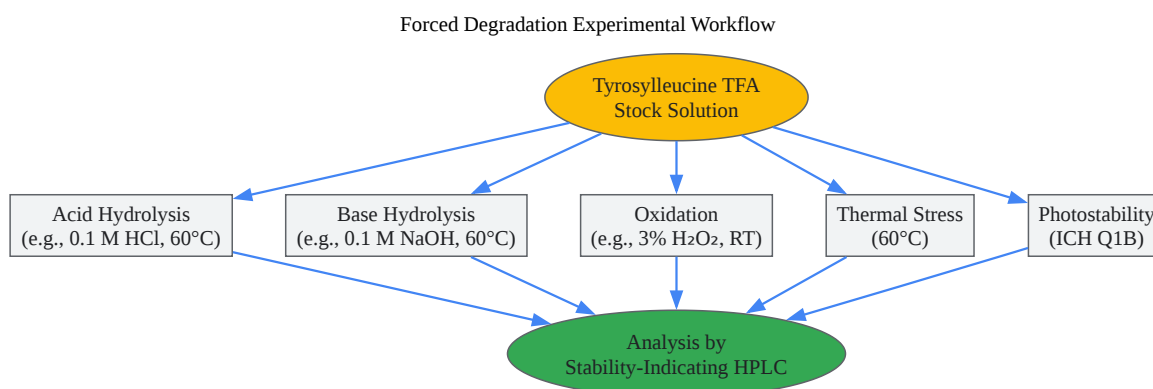
Forced Degradation Studies

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of a peptide. While specific forced degradation data for **Tyrosylleucine TFA** is not publicly available, a general experimental protocol can be outlined.

3.2.1 General Protocol for Forced Degradation

This protocol is a general guideline and should be optimized for **Tyrosylleucine TFA**.

- Preparation of Stock Solution: Prepare a stock solution of **Tyrosylleucine TFA** in a suitable solvent (e.g., water or a mild organic solvent) at a known concentration (e.g., 1 mg/mL).
- Stress Conditions: Aliquot the stock solution and expose to the following stress conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60°C for 2, 4, 8, and 24 hours.
 - Base Hydrolysis: 0.1 M NaOH at 60°C for 2, 4, 8, and 24 hours.
 - Oxidation: 3% H₂O₂ at room temperature for 2, 4, 8, and 24 hours.
 - Thermal Degradation: Incubate the solid peptide and a solution at 60°C for 1, 3, and 7 days.
 - Photostability: Expose the solid peptide and a solution to light with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
- Sample Analysis: At each time point, neutralize the acid and base-stressed samples. Analyze all samples by a stability-indicating HPLC method.



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Caption: A general experimental workflow for forced degradation studies of **Tyrosylleucine TFA**.

Analytical Methodology: Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for separating the intact peptide from its potential degradation products. While a specific validated method for **Tyrosylleucine TFA** is not available in the public domain, a general approach for developing such a method for a dipeptide is provided below.

General HPLC Method Development Protocol

- **Column Selection:** A reversed-phase C18 column is a common starting point for peptide analysis.
- **Mobile Phase:** A gradient elution is typically employed.

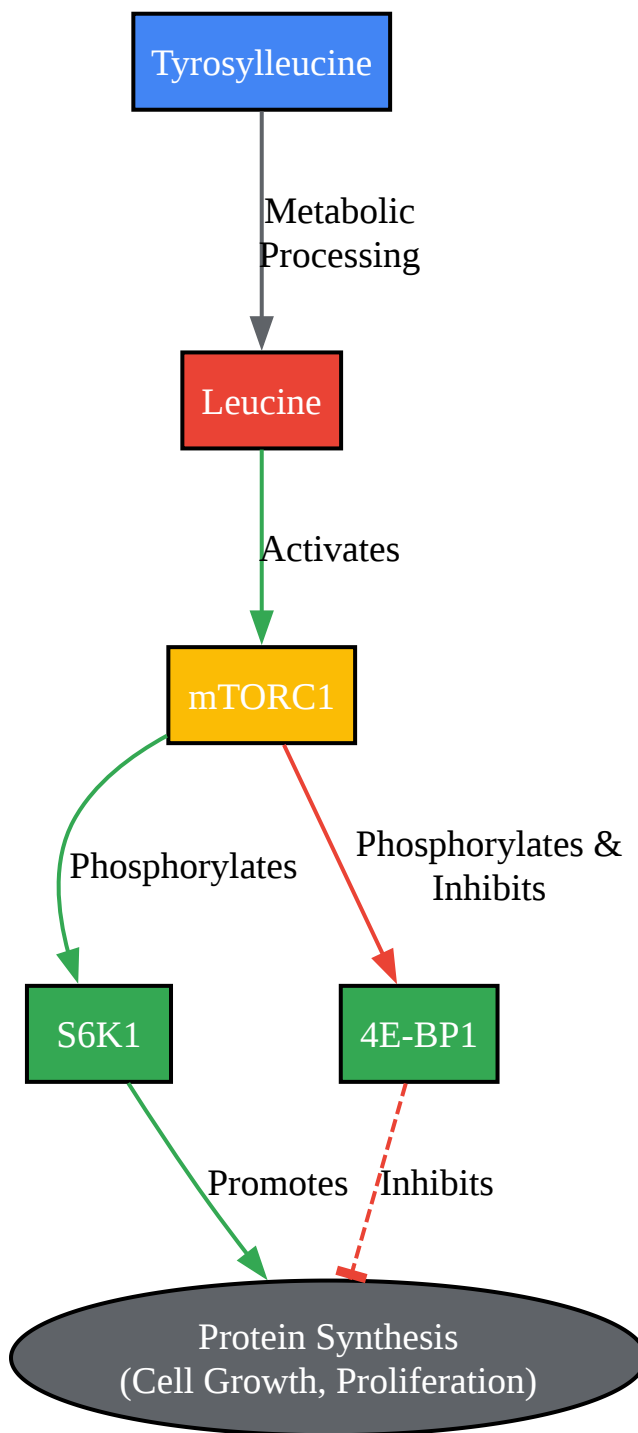
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A shallow gradient from a low to a high percentage of Mobile Phase B is recommended to ensure good separation of closely related impurities.
- Detection: UV detection at 210-220 nm is suitable for detecting the peptide bond.
- Method Validation: The developed method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness. The specificity is confirmed by analyzing the samples from the forced degradation study to ensure that all degradation products are well-separated from the main peak.

Biological Activity and Potential Signaling Pathway

Tyrosylleucine has been reported to exhibit antidepressant-like and anxiolytic-like activities. The antidepressant effect appears to be independent of the Brain-Derived Neurotrophic Factor (BDNF) pathway. The anxiolytic effects may be mediated through the activation of serotonin 5-HT_{1A}, dopamine D₁, and GABA-A receptors.

Furthermore, the constituent amino acid, Leucine, is a known activator of the mTORC1 signaling pathway, which is a central regulator of cell growth and protein synthesis. Tyrosine may also play a role in modulating this pathway. A proposed signaling pathway based on the known effects of Leucine is depicted below.

Proposed Signaling Pathway of Tyrosylleucine

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Caption: A proposed signaling pathway for Tyrosylleucine based on the known effects of Leucine on the mTORC1 pathway.

Handling and Safety Precautions for TFA Salt

Trifluoroacetic acid is a strong acid and requires careful handling. Although present as a salt in the lyophilized peptide, appropriate safety measures should be taken when handling **Tyrosylleucine TFA**, especially when preparing stock solutions.

- Personal Protective Equipment (PPE): Wear appropriate gloves, lab coat, and eye protection.
- Ventilation: Handle in a well-ventilated area or a fume hood.
- Disposal: Dispose of waste according to institutional and local regulations.

Conclusion

This technical guide summarizes the currently available information on the solubility and stability of **Tyrosylleucine TFA**. While some data, particularly the solubility in DMSO and recommended storage conditions, are well-defined, there is a notable lack of comprehensive, publicly available quantitative data for its solubility in other common laboratory solvents and its stability under various stress conditions. The provided experimental protocols for forced degradation and HPLC method development are based on general principles for peptides and should be specifically optimized and validated for **Tyrosylleucine TFA**. The proposed signaling pathway is inferred from the known biological activities of its constituent amino acids and warrants further investigation for the dipeptide itself. Researchers and drug development professionals are encouraged to perform their own experimental verification of the data presented in this guide to ensure its applicability to their specific needs.

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